

# A Comparative Guide to the Cross-Reactivity of Shikimate Pathway Enzyme Inhibitors

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## Compound of Interest

Compound Name: Shikimin

Cat. No.: B1209215

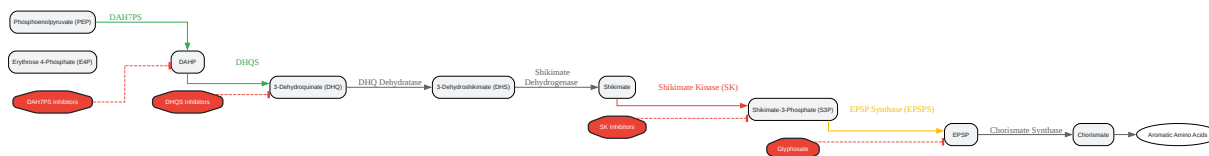
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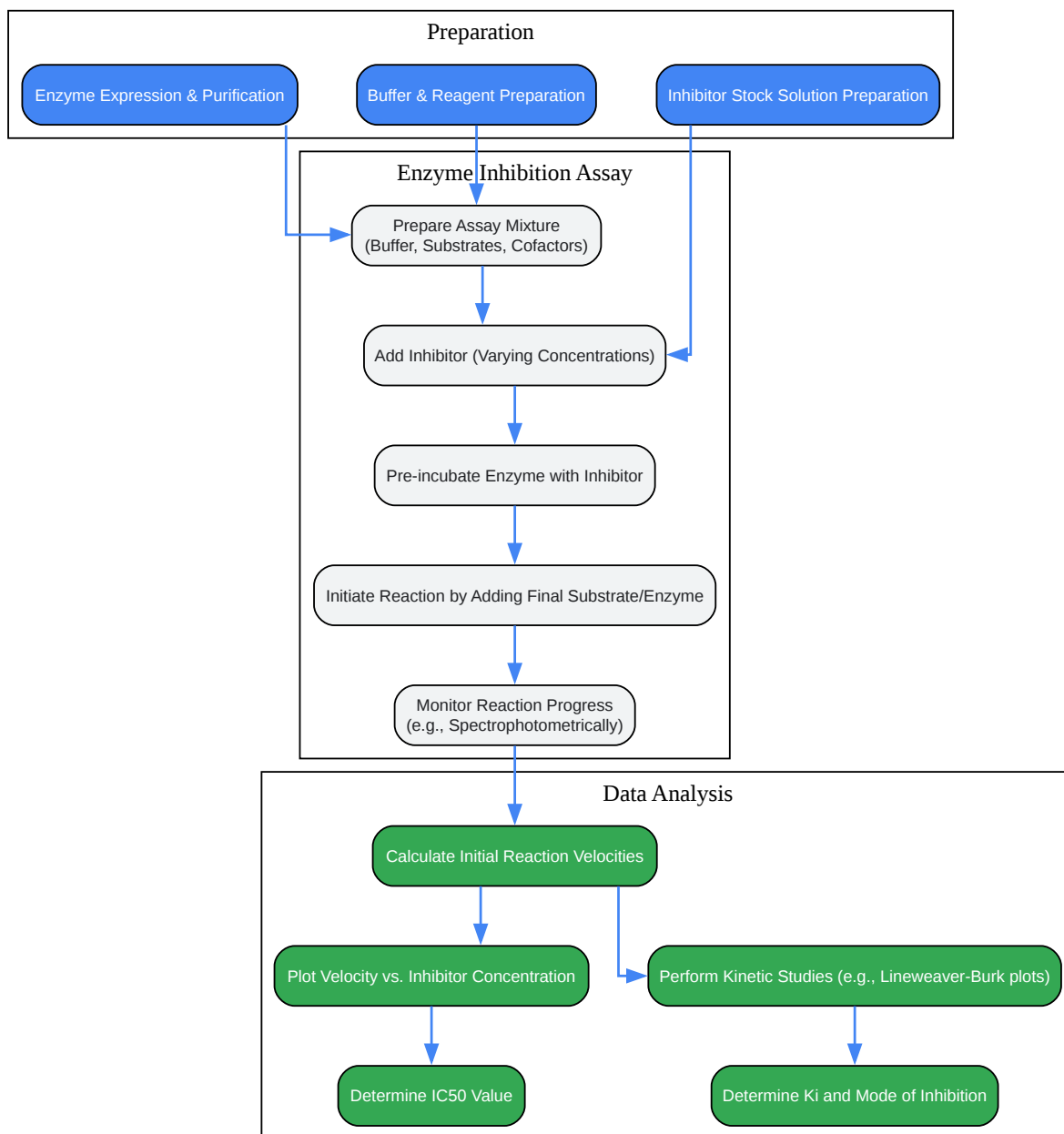
For Researchers, Scientists, and Drug Development Professionals

The shikimate pathway, essential for the survival of plants, bacteria, fungi, and apicomplexan parasites, but absent in mammals, presents a valuable target for the development of herbicides and antimicrobial agents. This guide provides a comparative analysis of the cross-reactivity of inhibitors targeting key enzymes in this pathway: 3-deoxy-D-arabino-heptulosonate-7-phosphate synthase (DAH7PS), 3-dehydroquinate synthase (DHQS), shikimate kinase (SK), and 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS). Understanding the specificity and potential off-target effects of these inhibitors is crucial for the design of effective and selective therapeutic and agricultural products.

## The Shikimate Pathway: An Overview

The shikimate pathway is a seven-step metabolic route that converts phosphoenolpyruvate (PEP) and erythrose 4-phosphate (E4P) into chorismate, the precursor for the aromatic amino acids phenylalanine, tyrosine, and tryptophan, as well as other essential aromatic compounds. [1] The enzymes of this pathway are highly conserved across various organisms.[2]





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## References

- 1. The shikimate pathway: gateway to metabolic diversity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. journals.asm.org [journals.asm.org]
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